

Methyl 9-decenoate compared methyl oleate chemical reactivity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

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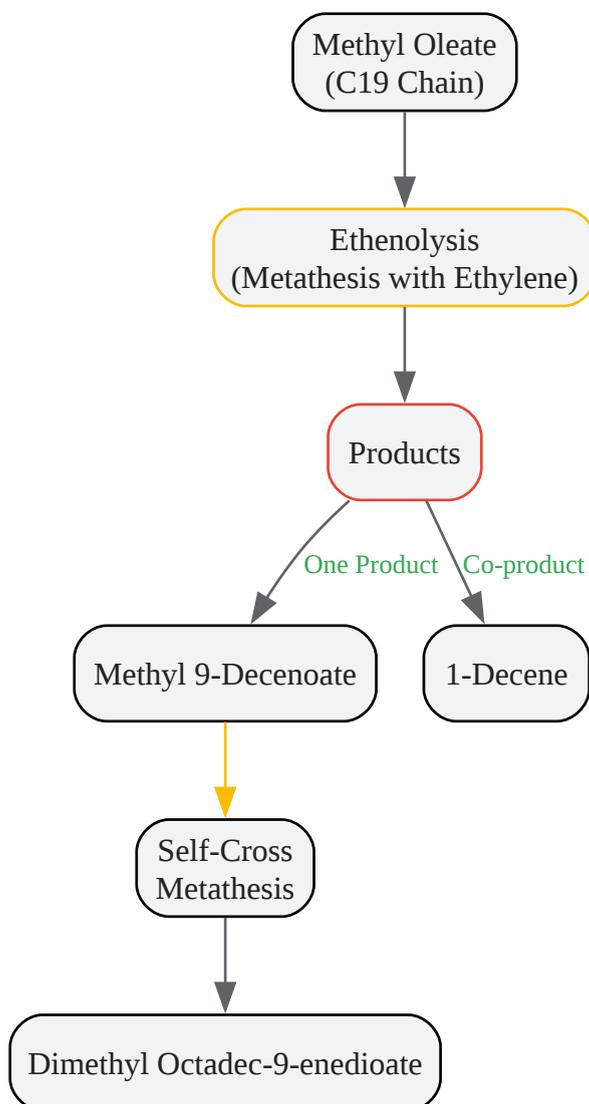
Chemical Profile Comparison

The table below summarizes the core identities and properties of these two compounds.

Property	Methyl Oleate	Methyl 9-Decenoate
Chemical Structure	Long-chain fatty acid methyl ester (C19)	Medium-chain fatty acid methyl ester (C11)
IUPAC Name	Methyl <i>cis</i> -9-octadecenoate [1]	Methyl dec-9-enoate [2]
CAS Number	112-62-9 [1]	25601-41-6 [2]
Molecular Formula	C ₁₉ H ₃₆ O ₂ [1]	C ₁₁ H ₂₀ O ₂ [2]
Molecular Weight	296.49 g/mol [1]	184.28 g/mol [2]
Common Applications	Feedstock for bio-based monomers (e.g., dimethyl octadec-9-enedioate) [3]; improves antioxidant capacity but weakens anti-abrasive capacity in lubricants [1]	Flavoring and fragrance agent (fruity, waxy odor); intermediate in pharmaceutical and chemical production [2]

Reactivity in Olefin Metathesis

A key area of chemical reactivity for both compounds is **olefin metathesis**, a reaction where molecules with carbon-carbon double bonds rearrange to form new olefins. The diagrams below illustrate their distinct roles in this process.



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Methyl oleate primarily serves as a **feedstock or precursor** in ethenolysis to produce **methyl 9-decenoate** and other valuable chemicals [4] [5]. **Methyl 9-decenoate**, in turn, can be used as a **building block monomer** for synthesizing polymers like polyesters and polyamides [2] [3].

Representative Experimental Protocol

The following is a summarized protocol for the ethenolysis of methyl oleate, based on research reports [4]:

- **Reaction Setup:** A typical reaction uses a **Monoaryloxide-Pyrrolide (MAP) complex of molybdenum** as a catalyst. For example, a mixture of methyl oleate (5000 equivalents relative to the catalyst) and the catalyst is placed in a pressure-resistant reactor.
- **Ethenolysis:** The reactor is pressurized with **ethylene gas** (e.g., 20 atm) and heated to a specified temperature (e.g., 50°C) for a set duration (e.g., 15 hours).
- **Product Analysis:** The reaction products are analyzed using techniques like **gas chromatography (GC)**. The output shows high selectivity (>99%) for the desired products, **1-decene** and **methyl 9-decenoate**, with yields up to 95% and high turnover numbers (TON) of 4750 [4].

Key Differences and Applications

The most significant difference in reactivity lies in their applications. Methyl oleate's long carbon chain makes it an ideal starting material broken down via ethenolysis. In contrast, **methyl 9-decenoate**, with its terminal double bond and ester group, is a versatile **bifunctional monomer** for constructing larger polymer chains [2] [3].

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